

# Stability of Disodium Pamoate Formulations: A Comparative Guide Based on ICH Guidelines

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## Compound of Interest

Compound Name: *Disodium pamoate*

CAS No.: *7681-47-2*

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The stability of a pharmaceutical formulation is a critical attribute that ensures its safety, efficacy, and quality throughout its shelf life. For poorly soluble basic drugs, forming a salt with pamoic acid, such as **disodium pamoate**, is a widely used strategy to enable sustained-release formulations, particularly for long-acting injectables. This guide provides an objective comparison of the stability of **disodium pamoate** formulations according to the International Council for Harmonisation (ICH) guidelines, with a look at alternative sustained-release technologies. All data and protocols are supported by publicly available experimental findings.

## Comparative Stability Data of Disodium Pamoate Formulations

The stability of a drug product is assessed by subjecting it to long-term and accelerated storage conditions as mandated by ICH Q1A(R2) guidelines.<sup>[1][2]</sup> The following tables summarize stability data for a representative **disodium pamoate** formulation, olanzapine pamoate monohydrate, a long-acting injectable suspension. This data is compared with the

typical stability performance of an alternative sustained-release technology, Poly(lactic-co-glycolic acid) (PLGA) microspheres.

Table 1: Stability of Olanzapine Pamoate for Injectable Suspension under Long-Term Conditions (30°C ± 2°C / 65% RH ± 5% RH)

| Timepoint | Physical Appearance | Assay (%) | Total Impurities (%) | Water Content (%) | Crystal Form |
|-----------|---------------------|-----------|----------------------|-------------------|--------------|
| Initial   | Yellow Powder       | 100.2     | 0.15                 | 3.8               | Monohydrate  |
| 3 Months  | No Change           | 100.1     | 0.16                 | 3.8               | Monohydrate  |
| 6 Months  | No Change           | 99.8      | 0.18                 | 3.9               | Monohydrate  |
| 9 Months  | No Change           | 99.9      | 0.19                 | 3.9               | Monohydrate  |
| 12 Months | No Change           | 99.6      | 0.21                 | 4.0               | Monohydrate  |
| 18 Months | No Change           | 99.5      | 0.22                 | 4.0               | Monohydrate  |
| 24 Months | No Change           | 99.3      | 0.25                 | 4.1               | Monohydrate  |

Data synthesized from FDA Chemistry Review for an approved olanzapine pamoate product.

Table 2: Comparative Performance and Stability of Sustained-Release Technologies

| Parameter                              | Disodium Pamoate Formulations                                                                                       | PLGA Microsphere Formulations                                                                                   |
|----------------------------------------|---------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------|
| Release Mechanism                      | Dissolution-controlled release of a sparingly soluble salt.                                                         | Bulk erosion and diffusion through a biodegradable polymer matrix.                                              |
| Typical Release Duration               | Weeks to months.                                                                                                    | Weeks to months, tunable by polymer properties.                                                                 |
| Manufacturing Complexity               | Relatively simple; involves salt formation and suspension preparation.                                              | More complex; often requires emulsion solvent evaporation techniques.                                           |
| Drug Loading Capacity                  | Typically high (30-50% w/w).                                                                                        | Generally lower (10-40%), especially for biologics.                                                             |
| Common Stability Issues                | Physical stability of the suspension (e.g., particle size growth, caking), chemical degradation of the drug moiety. | Polymer degradation leading to changes in release profile, initial burst release, potential for immunogenicity. |
| ICH Accelerated Stability (40°C/75%RH) | Generally stable, with slight increases in impurities and potential for physical changes in the suspension.         | Can show significant changes in polymer molecular weight and release kinetics.                                  |

## Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of stability. Below are protocols for forced degradation studies and a stability-indicating HPLC method for **disodium pamoate**.

### Forced Degradation (Stress Testing) Protocols

Forced degradation studies are essential to identify potential degradation products and to establish the stability-indicating nature of analytical methods.<sup>[3]</sup>

- Acid Hydrolysis: A solution of the **disodium pamoate** formulation is mixed with 0.1 N Hydrochloric acid and maintained at 60°C for 24 hours.<sup>[3]</sup>

- Base Hydrolysis: A solution of the **disodium pamoate** formulation is mixed with 0.1 N Sodium Hydroxide and maintained at 60°C for 24 hours.[3]
- Oxidative Degradation: The formulation is treated with a 3% hydrogen peroxide solution at room temperature for 24 hours.[3]
- Thermal Degradation: The solid drug product is exposed to a temperature of 80°C for 48 hours in a calibrated oven.[3]
- Photostability Testing: The drug product is exposed to light as per ICH Q1B guidelines, with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter. A control sample is kept in the dark.[3]

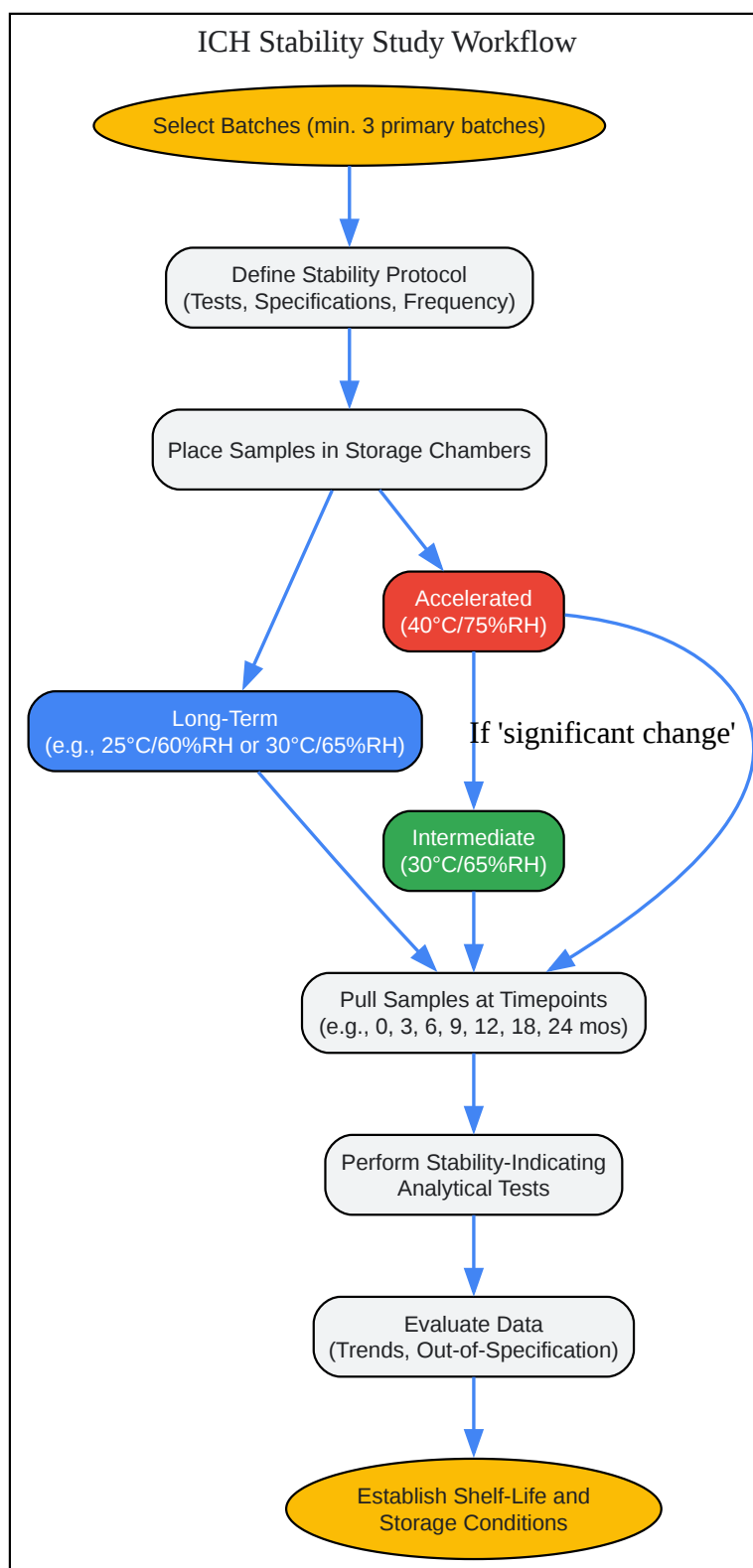
## Stability-Indicating HPLC Method

A validated stability-indicating analytical procedure is required to separate and quantify the active pharmaceutical ingredient from any degradation products, process impurities, and excipients.

- Instrumentation: HPLC system with a UV/PDA detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm).[4]
- Mobile Phase A: 0.05 M Phosphate Buffer (pH adjusted to 3.0 with phosphoric acid).[4]
- Mobile Phase B: Acetonitrile.[4]
- Gradient Elution: A suitable gradient is established to ensure the separation of all relevant peaks.
- Flow Rate: 1.0 mL/min.[3]
- Detection Wavelength: UV detection at the absorption maximum of the pamoate moiety (approximately 288 nm).[4]
- Column Temperature: 30°C.[3]
- Injection Volume: 20 µL.[3]

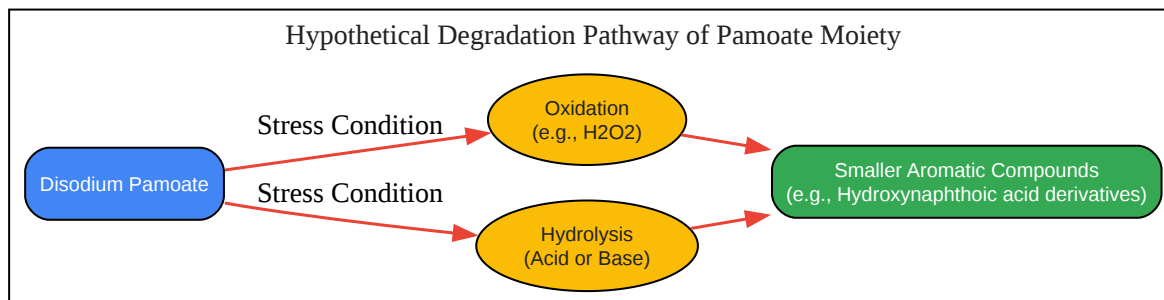
## Visualizing Workflows and Pathways

To better illustrate the processes involved in stability testing and the potential degradation of **disodium pamoate**, the following diagrams are provided.



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Caption: Workflow for an ICH-compliant stability study of a drug product.



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Caption: Potential degradation pathways for the pamoate moiety under stress conditions.

## Conclusion

**Disodium pamoate** formulations demonstrate robust stability when manufactured and stored correctly, as evidenced by long-term stability data for products like olanzapine pamoate for injection. The primary degradation pathways involve hydrolysis and oxidation of the pamoate moiety.[4] When compared to alternatives like PLGA microspheres, **disodium pamoate** formulations offer the advantages of a simpler manufacturing process and high drug loading capacity. However, a thorough understanding of the physical stability of the suspension is paramount. The experimental protocols and workflows outlined in this guide, in accordance with ICH guidelines, provide a framework for the comprehensive stability assessment of **disodium pamoate** formulations, ensuring the development of safe and effective sustained-release drug products.

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